

Application Notes and Protocols: VH032-thiol-C6-NH2

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Compound of Interest

Compound Name: VH032-thiol-C6-NH2

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Abstract

This document provides detailed application notes and protocols for **VH032-thiol-C6-NH2**, a synthetic E3 ligase ligand-linker conjugate. It incorporates the von Hippel-Lindau (VHL) E3 ligase ligand, VH032, functionalized with a C6 amino linker containing a thiol group. This compound is a valuable building block in the development of Proteolysis Targeting Chimeras (PROTACs), a novel therapeutic modality designed to induce targeted protein degradation. These notes cover the solubility characteristics and a plausible synthetic preparation method for **VH032-thiol-C6-NH2**, intended to guide researchers in its effective use and synthesis.

Chemical Properties

Property	Value
Molecular Formula	C29H43N5O4S2
Molecular Weight	589.81 g/mol
CAS Number	2098836-63-4
Appearance	White to off-white solid
Purity	>98% (as typically supplied by commercial vendors)

Solubility

Quantitative solubility data for **VH032-thiol-C6-NH2** is not readily available in the public domain. Commercial suppliers indicate that the compound is soluble in Dimethyl Sulfoxide (DMSO)[1]. For practical laboratory use, it is recommended to prepare a high-concentration stock solution in DMSO, which can then be diluted in aqueous buffers or cell culture media for experimental use. The final concentration of DMSO in aqueous solutions should be kept low (typically <0.5%) to avoid solvent-induced artifacts.

For reference, the solubility of structurally related compounds is provided below:

Compound	Solvent	Solubility
VH032-thiol	DMSO	50 mg/mL[2]
(S,R,S)-AHPC (VH032-NH2)	DMSO	100 mg/mL[3]
H2O	5 mg/mL (ultrasonication recommended)[3]	
VH032-PEG5-C6-Cl	DMSO	270 mg/mL (ultrasonication recommended)[4]
Ethanol	100 mg/mL (ultrasonication recommended)[4]	
VH032	DMSO	90 mg/mL (sonication is recommended)[5]

Protocol for Solubility Determination

A precise determination of solubility for **VH032-thiol-C6-NH2** in various solvents can be achieved using the following protocol:

- Preparation of Saturated Solutions:
 - Add an excess amount of **VH032-thiol-C6-NH2** to a known volume of the solvent of interest (e.g., DMSO, ethanol, PBS) in a sealed vial.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Centrifuge the saturated solution to pellet the undissolved solid.
 - Carefully collect the supernatant, ensuring no solid particles are transferred.
- Quantification:
 - Dilute an aliquot of the supernatant with a suitable solvent to a concentration within the linear range of a calibrated analytical method (e.g., HPLC-UV or LC-MS).
 - Determine the concentration of the diluted sample.
 - Calculate the original concentration in the saturated solution to determine the solubility.

Preparation of VH032-thiol-C6-NH2

The synthesis of **VH032-thiol-C6-NH2** involves two key stages: the synthesis of the VH032 ligand and the subsequent conjugation of the thiol-C6-NH2 linker. While a specific, published protocol for the direct synthesis of **VH032-thiol-C6-NH2** is not available, a plausible synthetic route can be constructed based on established methods for the synthesis of VH032 and the principles of bioconjugation chemistry.

Synthesis of the VH032 Ligand

The synthesis of the VH032 core has been reported in the literature. A common strategy involves the coupling of key intermediates. A generalized workflow is depicted below.

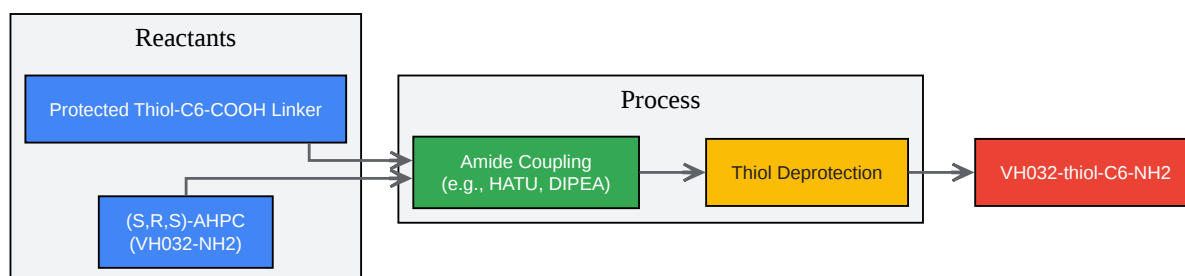


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Caption: Generalized workflow for the synthesis of the VH032 ligand.

Proposed Synthesis of VH032-thiol-C6-NH₂

The conjugation of the thiol-C6-NH₂ linker to the VH032 ligand can be achieved via an amide bond formation. This requires a VH032 precursor with a free amine, such as (S,R,S)-AHPC (also known as VH032-NH₂), and a commercially available or custom-synthesized linker with a terminal carboxylic acid and a protected thiol group.



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Caption: Proposed synthetic pathway for **VH032-thiol-C6-NH₂**.

Experimental Protocol: Amide Coupling and Deprotection

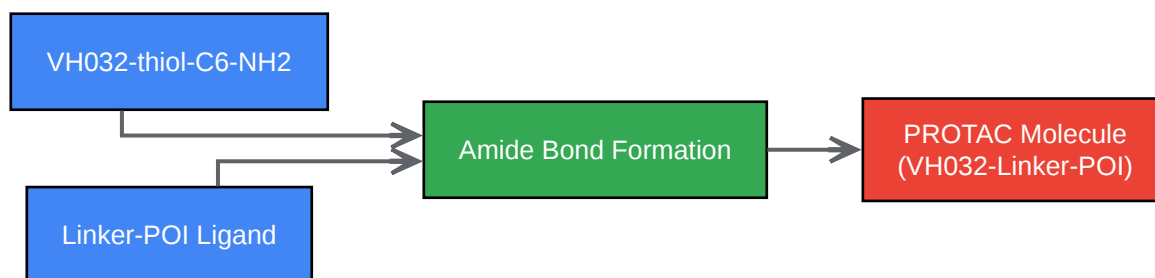
- Amide Coupling:

- Dissolve (S,R,S)-AHPC (VH032-NH₂) (1 equivalent) and the protected thiol-C6-carboxylic acid linker (1.1 equivalents) in an anhydrous polar aprotic solvent such as N,N-Dimethylformamide (DMF).
- Add a coupling reagent such as HATU (1.2 equivalents) and a non-nucleophilic base like N,N-Diisopropylethylamine (DIPEA) (2-3 equivalents) to the reaction mixture.
- Stir the reaction at room temperature for 2-4 hours, monitoring the progress by LC-MS.
- Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the protected **VH032-thiol-C6-NH₂** intermediate.
- Thiol Deprotection:
 - The choice of deprotection conditions will depend on the specific thiol protecting group used in the linker.
 - For a common protecting group like a trityl (Trt) group, dissolve the protected intermediate in a suitable solvent (e.g., dichloromethane) and treat with a solution of trifluoroacetic acid (TFA) and a scavenger such as triisopropylsilane (TIS).
 - Stir the reaction at room temperature for 1-2 hours.
 - Remove the solvent and excess reagents under reduced pressure.
 - Purify the final product, **VH032-thiol-C6-NH₂**, by reverse-phase HPLC to yield the desired compound.

Applications in PROTAC Development

VH032-thiol-C6-NH₂ serves as a key building block for the synthesis of PROTACs. The terminal amine provides a conjugation point for a linker attached to a ligand for a protein of

interest (POI). The thiol group within the linker can be utilized for further modifications or may influence the physicochemical properties of the resulting PROTAC.



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Caption: General workflow for PROTAC synthesis using **VH032-thiol-C6-NH2**.

Storage and Handling

VH032-thiol-C6-NH2 should be stored as a solid at -20°C. For stock solutions in DMSO, it is recommended to store them in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles. The compound is intended for research use only. Standard laboratory safety precautions should be taken when handling this chemical, including the use of personal protective equipment such as gloves, lab coat, and safety glasses.

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